

Application Notes and Protocols for KN-17

Peptide Synthesis and Purification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KN-17

Cat. No.: B12382920

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

KN-17 is a truncated 17-amino acid cationic peptide derived from cecropin B, a naturally occurring antimicrobial peptide.^{[1][2]} It has demonstrated significant antibacterial and anti-inflammatory properties, making it a promising candidate for further investigation in drug development, particularly for applications such as preventing peri-implantitis.^{[1][2]} These application notes provide detailed protocols for the chemical synthesis of **KN-17** using Fmoc-based solid-phase peptide synthesis (SPPS) and its subsequent purification by reversed-phase high-performance liquid chromatography (RP-HPLC).

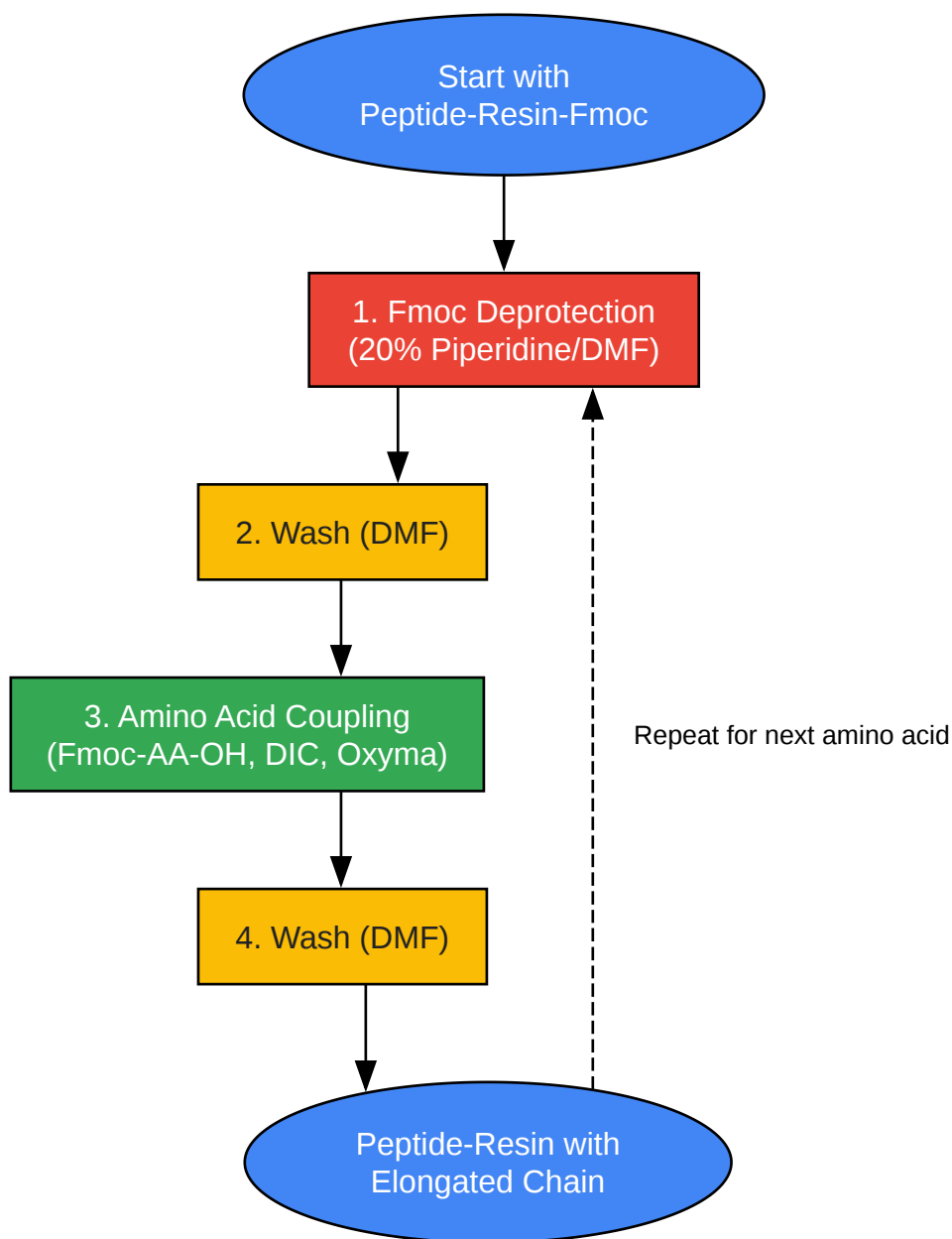
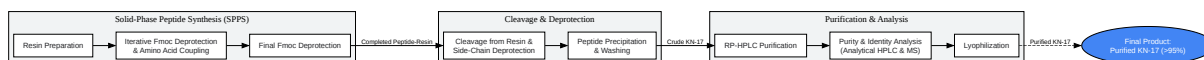
Physicochemical Properties of KN-17

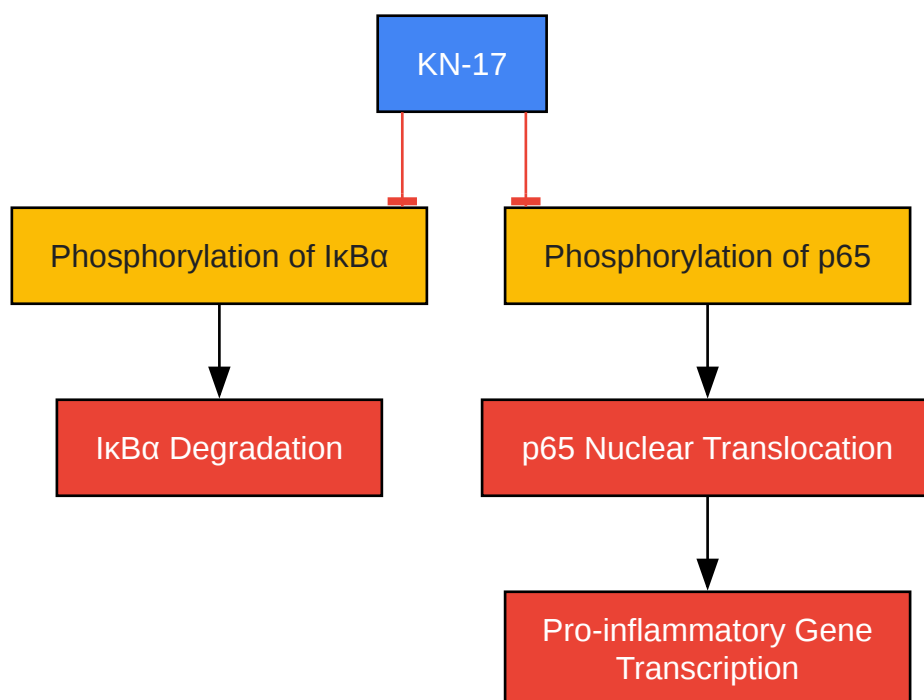
A summary of the key physicochemical properties of the **KN-17** peptide is presented in Table 1.

Property	Value	Reference
Amino Acid Sequence	Lys-Trp-Lys-Val-Phe-Lys-Lys-Ile-Glu-Lys-Met-Gly-Arg-Asn-Ile-Arg-Asn	Inferred from Cecropin B sequence and KN-17's designation as a truncated form
Molecular Weight	2174.70 Da	[1]
Number of Amino Acids	17	[1]
Net Charge	+6	[1]
Hydrophobic Residues	35%	[1]
Purity (Post-HPLC)	>95%	[2]

KN-17 Peptide Synthesis and Purification Workflow

The overall workflow for obtaining purified **KN-17** peptide is outlined below. The process begins with the stepwise addition of amino acids on a solid support (SPPS), followed by cleavage from the support and removal of protecting groups, and finally, purification of the crude peptide to a high degree of homogeneity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antibacterial and Anti-Inflammatory Properties of Peptide KN-17 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for KN-17 Peptide Synthesis and Purification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382920#kn-17-peptide-synthesis-and-purification-methods]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com